

An In-depth Technical Guide to 5-Ethyl-5-methylhydantoin: Properties and Protocols

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Compound of Interest

Compound Name: **5-Ethyl-5-methylhydantoin**

Cat. No.: **B102286**

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Introduction

5-Ethyl-5-methylhydantoin, a derivative of the heterocyclic compound hydantoin, is a molecule of significant interest in synthetic and medicinal chemistry. Its structural motif is a cornerstone in the development of various biologically active compounds. This guide provides a comprehensive overview of the physical and chemical properties of **5-Ethyl-5-methylhydantoin**, alongside detailed experimental protocols for its synthesis and analysis. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the foundational knowledge required to effectively utilize this compound in their work.

The hydantoin core, a five-membered ring containing two nitrogen atoms, imparts a unique combination of stability and reactivity. The substituents at the 5-position, in this case, an ethyl and a methyl group, play a crucial role in defining the molecule's steric and electronic properties, which in turn influence its biological activity and physical characteristics. This document will delve into these aspects, providing a robust technical resource for laboratory applications.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **5-Ethyl-5-methylhydantoin** is paramount for its effective handling, formulation, and application. These properties are summarized in the table below, followed by a more detailed discussion.

Property	Value	Source(s)
IUPAC Name	5-ethyl-5-methylimidazolidine-2,4-dione	[1]
Synonyms	5-Methyl-5-ethylhydantoin, Methylethylhydantoin	[1]
CAS Number	16820-12-5 (Active), 5394-36-5 (Deprecated)	[1]
Molecular Formula	C ₆ H ₁₀ N ₂ O ₂	[2]
Molecular Weight	142.16 g/mol	[2]
Appearance	White crystalline powder, liquid, or pellets/large crystals	[1]
Melting Point	144-150 °C	[3]
Boiling Point	~259.72 °C (estimated)	[4]
Density	~1.095 - 1.23 g/cm ³	[4]
Solubility	Moderately soluble in water (~5 g/L at 25 °C)	[4]
pKa	(Not experimentally determined)	

Structure

The foundational structure of **5-Ethyl-5-methylhydantoin** is the imidazolidine-2,4-dione ring. The carbon at the 5-position is a chiral center, though the compound is typically supplied as a racemic mixture.



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Bucherer-Bergs reaction pathway

Experimental Protocol: Synthesis of 5-Ethyl-5-methylhydantoin

This protocol is adapted from established procedures for the Bucherer-Bergs synthesis of related hydantoins. [5] Materials:

- 2-Butanone (Methyl ethyl ketone)
- Potassium cyanide (KCN)
- Ammonium carbonate ($(\text{NH}_4)_2\text{CO}_3$)
- Ethanol
- Water
- Concentrated Hydrochloric Acid (HCl)
- Standard laboratory glassware and safety equipment

Procedure:

- Reaction Setup: In a well-ventilated fume hood, combine 2-butanone (1.0 eq), potassium cyanide (1.5 eq), and ammonium carbonate (3.0 eq) in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Solvent Addition: Add a 1:1 mixture of ethanol and water to the flask, ensuring the solids are adequately suspended.
- Heating and Reflux: Heat the reaction mixture to reflux (approximately 80-90 °C) with vigorous stirring. The reaction is typically allowed to proceed for 12-24 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).

- Work-up: After the reaction is complete, cool the mixture to room temperature. Carefully acidify the solution with concentrated hydrochloric acid to a pH of approximately 6-7. This should be done slowly and with caution, as it will generate hydrogen cyanide gas.
- Isolation: The product will precipitate out of the solution upon cooling and acidification. Collect the solid product by vacuum filtration and wash with cold water.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield pure **5-Ethyl-5-methylhydantoin** as a white crystalline solid.

Analytical Characterization

The identity and purity of **5-Ethyl-5-methylhydantoin** can be confirmed using a variety of standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the ethyl and methyl groups, as well as the N-H protons of the hydantoin ring. The ethyl group will exhibit a triplet for the methyl protons and a quartet for the methylene protons. The methyl group at the 5-position will appear as a singlet. The N-H protons will likely appear as broad singlets.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the two carbonyl carbons, the quaternary carbon at the 5-position, and the carbons of the ethyl and methyl substituents.

Infrared (IR) Spectroscopy

The IR spectrum of **5-Ethyl-5-methylhydantoin** is characterized by strong absorption bands corresponding to the functional groups present in the molecule. Key expected peaks include:

- N-H stretching: A broad band in the region of $3200\text{-}3400\text{ cm}^{-1}$.
- C=O stretching: Two strong absorption bands in the region of $1700\text{-}1780\text{ cm}^{-1}$ corresponding to the two carbonyl groups of the hydantoin ring.

- C-N stretching: Bands in the fingerprint region (below 1500 cm⁻¹).

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **5-Ethyl-5-methylhydantoin** will show a molecular ion peak (M^+) at $m/z = 142$. The fragmentation pattern will be dictated by the stability of the resulting carbocations. Common fragmentation pathways include the loss of the ethyl group ($M-29$) and the methyl group ($M-15$).

Chemical Stability and Degradation

The hydantoin ring is generally stable under neutral conditions. However, it can be susceptible to hydrolysis under strongly acidic or basic conditions, leading to the opening of the ring to form the corresponding amino acid derivative.

Studies on halogenated hydantoins have shown that they can undergo thermal decomposition, producing gases such as nitrogen oxides and cyanides. [5] While **5-Ethyl-5-methylhydantoin** is not halogenated, it is prudent to consider its thermal stability, especially if it is to be used in applications involving elevated temperatures. It is recommended to store the compound in a cool, dry place away from strong acids and bases to prevent degradation.

Conclusion

5-Ethyl-5-methylhydantoin is a valuable building block in organic synthesis with a well-defined set of physical and chemical properties. Its synthesis via the robust Bucherer-Bergs reaction is efficient and scalable. The analytical techniques described in this guide provide the necessary tools for its characterization and quality control. A thorough understanding of its properties and reactivity is essential for its successful application in research and development, particularly in the pursuit of novel therapeutic agents.

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